

Safety and handling of 7-Bromo-4-methylbenzofuran

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Compound of Interest

Compound Name: 7-Bromo-4-methylbenzofuran

Cat. No.: B1591798

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An In-Depth Technical Guide to the Safe Handling of **7-Bromo-4-methylbenzofuran** for Research and Development

Introduction and Compound Profile

Benzofuran and its derivatives are heterocyclic compounds of significant interest in medicinal chemistry and drug development.[1][2][3] The benzofuran scaffold is a core structural component in numerous natural products and synthetic molecules that exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[4][5] **7-Bromo-4-methylbenzofuran** is a synthetic intermediate used in the development of novel therapeutic agents. Its utility in creating more complex, biologically active molecules makes it a valuable tool for researchers.

However, its chemical structure—a brominated aromatic heterocycle—necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safe handling, storage, and disposal of **7-Bromo-4-methylbenzofuran**, grounded in established safety principles and toxicological context, to ensure the protection of laboratory personnel.

Property	Value	Source
Chemical Name	7-Bromo-4-methylbenzofuran	[6]
CAS Number	799766-13-5	[6]
Molecular Formula	C ₉ H ₇ BrO	[6]
Molecular Weight	211.06 g/mol	[6][7]
Synonyms	7-bromo-4-methyl-1-benzofuran	[8]

Hazard Identification & Toxicological Insights

While specific toxicological data for **7-Bromo-4-methylbenzofuran** is not extensively documented, the known hazards of the broader class of brominated benzofurans and available safety data sheets (SDS) for closely related compounds provide a strong basis for a cautious approach.

GHS Classification and Precautionary Statements

7-Bromo-4-methylbenzofuran is classified as a hazardous substance. The primary hazards identified are skin, eye, and respiratory irritation.[8]

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Irritation	H315: Causes skin irritation	Warning	GHS07
Eye Irritation	H319: Causes serious eye irritation	Warning	GHS07
STOT - Single Exposure	H335: May cause respiratory irritation	Warning	GHS07

Key Precautionary Statements:[8]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

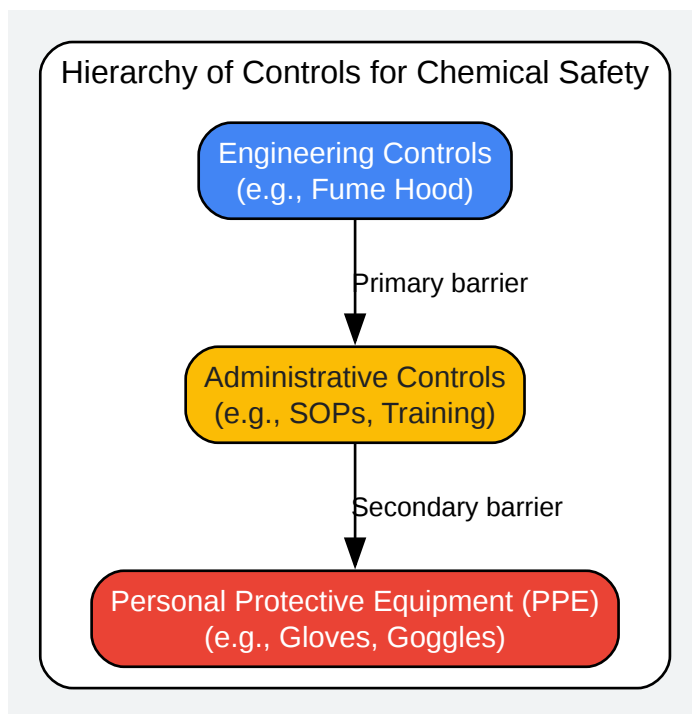
Toxicological Rationale: A Precautionary Principle

The justification for stringent handling protocols extends beyond the immediate irritant effects. The broader family of polybrominated dibenzofurans (PBDFs) presents significant toxicological concerns.

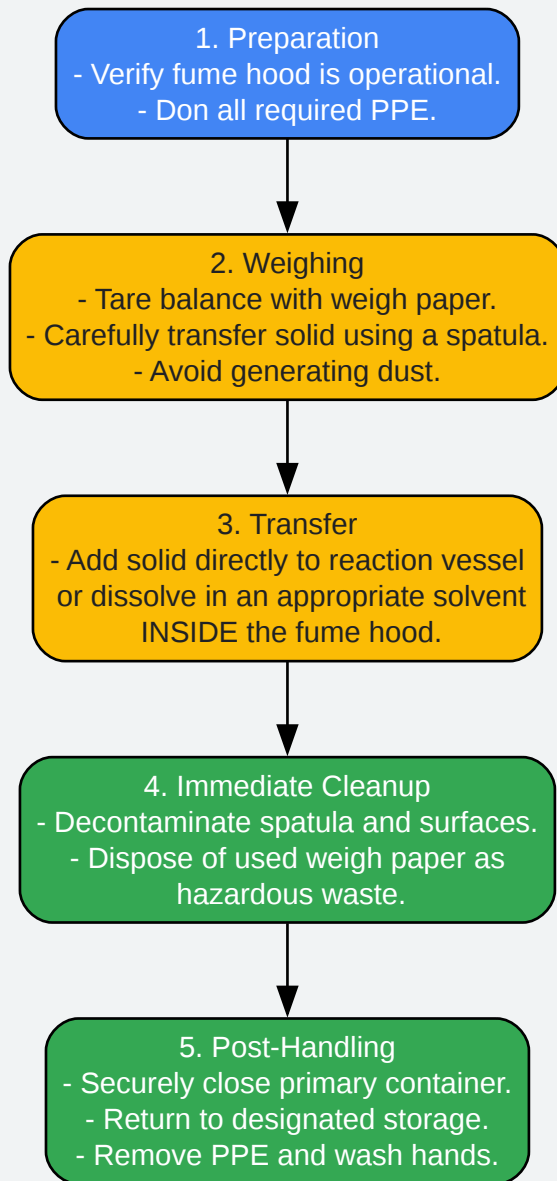
- **Dioxin-Like Toxicity:** Brominated dibenzofurans are structurally analogous to their chlorinated counterparts, which are known persistent environmental pollutants with a range of toxic effects.^[9] Like chlorinated dioxins, brominated dibenzofurans can bind to the cytosolic Ah receptor, potentially inducing a cascade of adverse effects, including thymic atrophy and wasting of body mass.^[10]
- **Persistence and Bioaccumulation:** Many halogenated benzofurans are persistent in biological systems and can bioaccumulate.^[9] This persistence means that even low-level, chronic exposure could pose a long-term health risk. The slow elimination of some brominated dibenzofurans suggests their exposure risk may be underestimated.^[9]
- **Lack of Data:** The absence of comprehensive toxicological data for **7-Bromo-4-methylbenzofuran** itself necessitates the adoption of the precautionary principle. The potential for uncharacterized chronic effects or reproductive toxicity cannot be dismissed. Therefore, all handling procedures must be designed to minimize any possibility of exposure.

Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is mandatory.



Workflow for Handling Solid 7-Bromo-4-methylbenzofuran



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